

# 4-Indanol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Indanol

Cat. No.: B162701

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CAS Number: 1641-41-4

This technical guide provides an in-depth overview of **4-Indanol**, a valuable chemical intermediate in various research and development applications. The document details its chemical and physical properties, a comprehensive synthesis protocol, and summarizes the current understanding of its biological significance. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Properties of 4-Indanol

**4-Indanol**, also known as 2,3-dihydro-1H-inden-4-ol, is a bicyclic aromatic alcohol. Its chemical structure and properties make it a versatile building block in organic synthesis.

## Physicochemical Data

A summary of the key quantitative data for **4-Indanol** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	1641-41-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	134.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	White to yellow to light-brown powder or crystals or liquid	
Melting Point	47-51 °C	<a href="#">[1]</a>
Boiling Point	245 °C	<a href="#">[1]</a>
Density	1.147 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
pKa	10.32 (at 25 °C)	<a href="#">[1]</a>
LogP	1.8809	

## Synthesis and Experimental Protocols

The synthesis of **4-Indanol** can be achieved through the reduction of 4-hydroxy-1-indanone. A detailed experimental protocol is provided below.

### Synthesis of 4-Indanol from 4-Hydroxy-1-indanone[\[1\]](#)

Materials:

- 4-Hydroxy-1-indanone
- Sodium cyanoborohydride (NaCNBH<sub>3</sub>)
- Zinc iodide (ZnI<sub>2</sub>)
- Ethylene chloride
- Silica gel (SiO<sub>2</sub>)
- Dichloroethane

- Ether

#### Procedure:

- To a mixture of 4-hydroxy-1-indanone (5.0 g, 33.7 mmol) and zinc iodide (32.3 g, 101.1 mmol) in ethylene chloride (100 mL), add sodium cyanoborohydride (6.4 g, 101.1 mmol).
- Stir the reaction mixture under reflux conditions for 2 hours.
- Upon completion of the reaction, filter the hot mixture through silica gel, eluting with dichloroethane.
- Collect the filtrate and concentrate it under reduced pressure.
- Dissolve the resulting residue in ether and filter to remove any white precipitate that forms.
- Collect the filtrate again and concentrate it in vacuo.
- Purify the final product by flash column chromatography to yield 2,3-dihydro-1H-**4-indanol** (3 g, 66% yield).

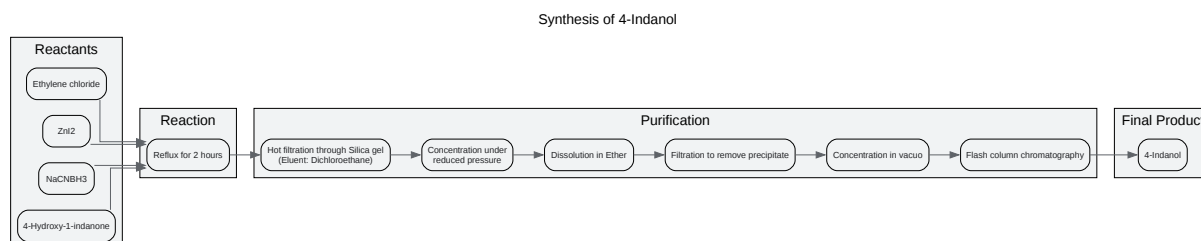
#### Structure Confirmation:

The structure of the synthesized **4-Indanol** can be confirmed by  $^1\text{H}$  NMR spectroscopy.<sup>[1]</sup>

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):  $\delta$  7.02 (m, 1H), 6.80 (d,  $J = 5.2$  Hz, 1H), 6.61 (m, 1H), 2.91 (m, 4H), 2.05 (m, 2H).

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **4-Indanol**.



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### *Synthesis Workflow for **4-Indanol***

## Biological Activity and Significance

While **4-Indanol** serves as a crucial intermediate in the synthesis of various compounds, information regarding the specific biological activities and signaling pathways of the unmodified **4-Indanol** molecule is not extensively available in the current scientific literature.

However, the indanol scaffold is of significant interest in medicinal chemistry. Derivatives of indanol have been reported to exhibit a broad spectrum of pharmacological activities, including antimicrobial, anti-fungal, antiviral, anti-inflammatory, and central nervous system (CNS) depressant effects.[1] Notably, benzylated derivatives of **4-Indanol** have been specifically shown to possess hypotensive, anti-inflammatory, and CNS depressant properties.[1]

The diverse biological activities of its derivatives underscore the importance of **4-Indanol** as a foundational structure in the development of new therapeutic agents. Further research is warranted to elucidate the intrinsic biological effects and mechanisms of action of **4-Indanol** itself. Due to the lack of specific pathway information for **4-Indanol**, a signaling pathway

diagram cannot be provided at this time. The provided diagram focuses on the well-established synthesis workflow.

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## References

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